

Recrystallization method for purifying benzoic acid compounds

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Compound of Interest

Compound Name: 4-[(Pyridin-3-ylmethyl)-sulfamoyl]-benzoic acid
Cat. No.: B2471396

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Use the following search queries to verify specific solubility data and standard purification protocols:

- "solubility of benzoic acid in water vs temperature data table"
- "recrystallization of benzoic acid protocol Vogel's Textbook"
- "purification of benzoic acid melting point standards"
- "troubleshooting oiling out in benzoic acid recrystallization"

Executive Summary & Application Scope

Benzoic acid (

) serves as a critical precursor in the synthesis of phenol, benzoates, and pharmaceutical intermediates. While commercially available, research-grade synthesis and drug development often require purity levels exceeding 99.5% to prevent side reactions in downstream coupling.

This Application Note details a thermodynamically optimized recrystallization protocol using water as the primary solvent. Unlike generic guides, this protocol focuses on the kinetics of nucleation and lattice energy maximization to exclude impurities such as benzyl alcohol, benzaldehyde, and inorganic salts.

Principle of Operation: The Solubility Differential

The efficacy of this protocol relies on the steep solubility curve of benzoic acid in water. The purification mechanism is driven by the differential between the Gibbs free energy of the crystal lattice and the solvation energy at varying temperatures.

- High Temperature (95°C): High kinetic energy overcomes lattice enthalpy, allowing high solubility (~68 g/L).
- Low Temperature (25°C): Kinetic energy drops; the hydrophobic benzene ring drives the molecule out of the polar aqueous phase, resulting in low solubility (~3.4 g/L).

This drastic

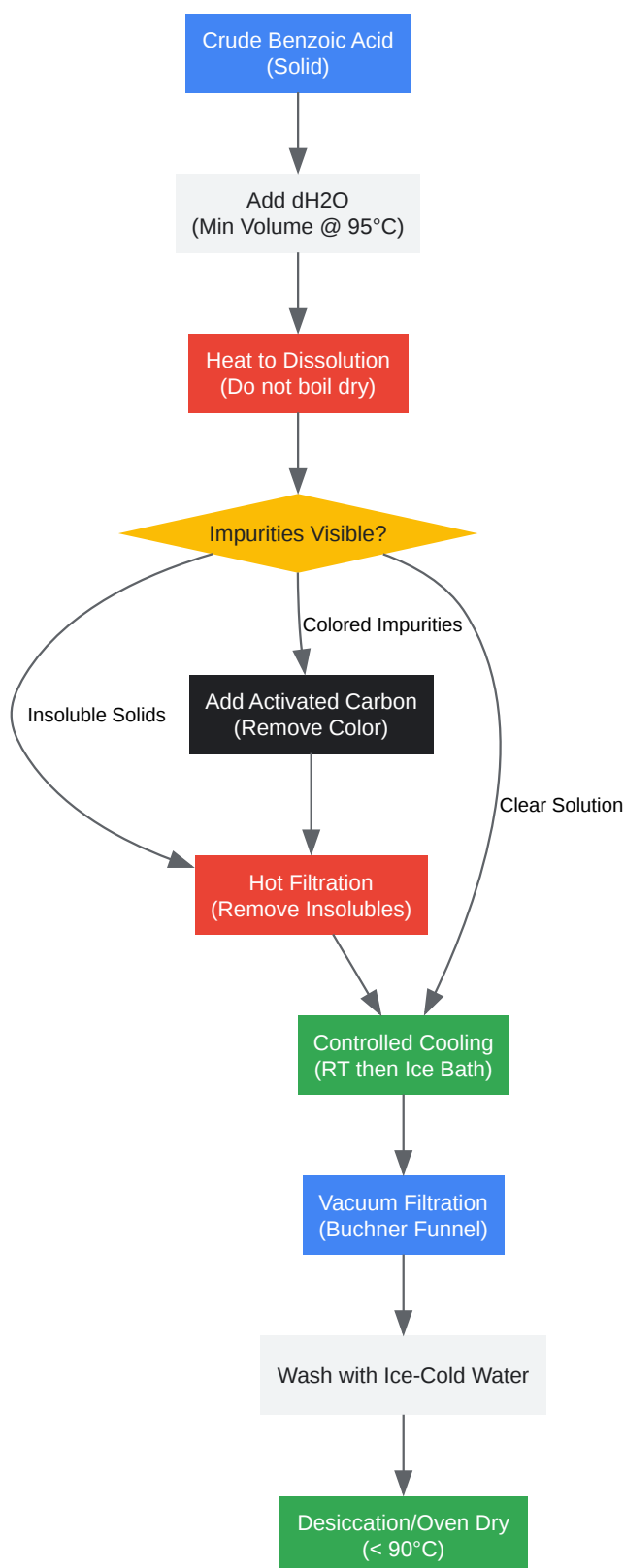
(solubility differential) ensures that while benzoic acid precipitates upon cooling, impurities with different solubility profiles (or those present in small quantities) remain dissolved in the mother liquor [1].

Table 1: Solubility Profile of Benzoic Acid in Water

Temperature (°C)	Solubility (g/L)	State	Application Note
18°C	2.9	Undersaturated	Ideal for washing crystals (minimal loss).
25°C	3.4	Low Solubility	Target temperature for final filtration.
75°C	22.0	Rising	Onset of rapid dissolution.
95°C	68.0	Saturated	Ideal for initial dissolution (avoid boiling).

Experimental Workflow Visualization

The following diagram outlines the critical path for purification, highlighting decision nodes that affect crystal habit and purity.



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Figure 1: Critical path workflow for Benzoic Acid recrystallization. Note the branch for activated carbon treatment.

Detailed Protocol: Step-by-Step Methodology

Phase A: Dissolution and Saturation

Objective: Create a saturated solution at high temperature using the minimum amount of solvent to maximize yield.

- Weighing: Accurately weigh 2.0 g of crude benzoic acid into a 125 mL Erlenmeyer flask.
 - Why: Erlenmeyer flasks reduce solvent evaporation compared to beakers.
- Solvent Addition: Add approximately 35-40 mL of distilled water. Add a magnetic stir bar or boiling chips.
 - Safety: Boiling chips prevent superheating and "bumping" (explosive boiling) [2].
- Heating: Place the flask on a hot plate set to 150°C. Heat until the water reaches ~95°C.
- Titration of Solvent: If the solid is not fully dissolved at 95°C, add water in 2 mL increments.
 - Critical Checkpoint: Stop adding water the moment the last crystal dissolves. Excess water drastically reduces yield.

Phase B: Hot Filtration (Optional but Recommended)

Objective: Remove insoluble impurities (dust, sand) or activated charcoal if used.

- Pre-heating: Place a short-stem glass funnel with a fluted filter paper on a separate flask containing a small amount of boiling water.
 - Mechanism: Pre-heating prevents the saturated solution from crystallizing on the cold glass of the funnel, which would block the filter (premature crystallization).
- Filtration: Pour the hot benzoic acid solution through the fluted filter.
- Recovery: If crystals form on the filter paper, rinse with a minimal amount of boiling water.

Phase C: Controlled Nucleation (Crystallization)

Objective: Grow large, pure crystals that exclude impurities from the lattice.

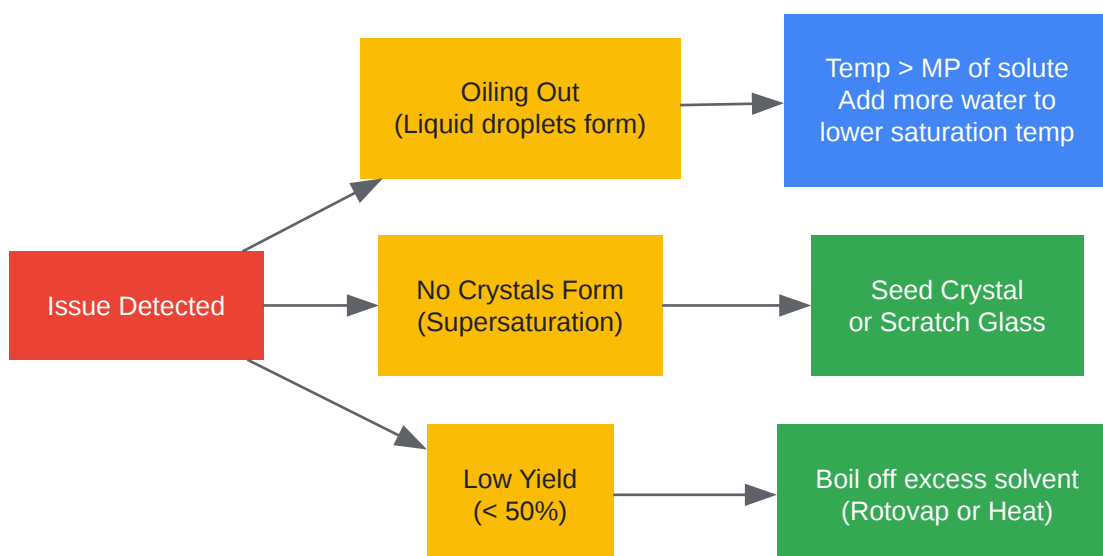
- Ambient Cooling: Remove the flask from the heat source. Place it on a cork ring or heat-resistant mat. Allow it to cool to room temperature undisturbed.
 - Scientific Integrity: Do not plunge immediately into ice. Rapid cooling causes "crash crystallization," trapping solvent and impurities inside the crystal lattice (occlusion) [3].
- Ice Bath: Once the flask reaches room temperature (~25°C) and crystals are visible, place the flask in an ice-water bath (0-4°C) for 15 minutes to maximize yield.

Phase D: Isolation and Drying

- Vacuum Filtration: Assemble a Buchner funnel and vacuum flask. Wet the filter paper with ice-cold water to ensure a seal.
- Transfer: Pour the cold slurry into the funnel.
- Washing: Wash the crystals with 2 x 5 mL of ice-cold distilled water.
 - Why: Removes the "mother liquor" adhering to the crystal surface, which contains dissolved impurities. Warm water would dissolve the product.
- Drying: Keep the vacuum on for 5-10 minutes to pull air through the cake. Transfer crystals to a watch glass and dry in an oven at 80°C (Benzoic acid melts at ~122°C, so 80°C is safe) or a desiccator.

Troubleshooting & Optimization Logic

Common failure modes in benzoic acid purification involve "oiling out" or low yields. The following logic tree addresses these issues.



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Figure 2: Troubleshooting logic for common recrystallization anomalies.

Deep Dive: Oiling Out Benzoic acid has a melting point of 122.4°C. If the solution is too concentrated, the solute may separate as a liquid oil before it crystallizes as a solid. This occurs when the saturation temperature is higher than the melting point of the solute in the solvent mixture.

- **Correction:** Add more water. This lowers the concentration, ensuring the saturation temperature drops below the melting point, allowing solid crystals to form directly [4].

Quality Control & Validation

To ensure the protocol was successful, the isolated product must be characterized.

- **Melting Point Analysis:**
 - **Standard:** Pure Benzoic Acid melts at 122.4°C.
 - **Acceptance Criteria:** A range of (e.g., 121-123°C) indicates high purity. A depressed or broad range (e.g., 115-120°C) indicates impurities or wet crystals [5].

- Percent Recovery Calculation:
 - Target: 70-85%. (Higher than 90% suggests wet product; lower than 50% suggests excessive solvent use).

References

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